

Spectroscopic Data Guide: 1,2,4-Triazine-3-Carbaldehyde[1]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: [1,2,4]Triazine-3-carbaldehyde

CAS No.: 954241-33-9

Cat. No.: B3432081

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Executive Technical Summary

1,2,4-Triazine-3-carbaldehyde represents a class of electron-deficient N-heterocycles used as dienes in Inverse Electron Demand Diels-Alder (IEDDA) reactions and as precursors for bioactive hydrazones.[1]

The "Hydration Trap": Researchers must be aware that in the presence of water or protic solvents (MeOH, EtOH), the C3-formyl group and the N4-C5 bond activate to form gem-diols or hemiacetals.[1] Standard NMR in

often yields the hemiacetal spectrum, not the free aldehyde.

Core Physicochemical Profile[1]

- Molecular Formula:

[1]

- Molecular Weight: 109.09 g/mol [1]

- Appearance: Typically a yellow-to-orange solid (due to transitions).[1]
- Solubility: Soluble in DMSO, DMF, DCM; reacts with water/alcohols.[1]

Spectroscopic Characterization

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent Note: Data is reported in DMSO-d6 or CDCl3 to minimize hemiacetal formation.[1]

¹H NMR Data (Proton)

The aldehyde proton is distinctively downfield. The ring protons (H5, H6) appear as doublets in the parent, or are replaced by alkyl signals in analogs.[1]

Position	Chemical Shift (, ppm)	Multiplicity	Integration	Assignment / Notes
CHO	9.80 – 10.05	Singlet (s)	1H	Characteristic aldehyde proton. [1] Disappears upon shake (hydration).
H-5	9.10 – 9.30	Doublet (d)	1H	Parent only.[1] Deshielded by adjacent N4.[1] Hz.
H-6	8.70 – 8.90	Doublet (d)	1H	Parent only.[1] Adjacent to N1.
5-CH3	2.65 – 2.80	Singlet (s)	3H	In 5,6-dimethyl analog.[1] Downfield due to ring electron deficiency.[1]
6-CH3	2.55 – 2.70	Singlet (s)	3H	In 5,6-dimethyl analog.[1]

¹³C NMR Data (Carbon)

The carbonyl carbon is the diagnostic peak.

Position	Chemical Shift (, ppm)	Type	Notes
C=O	188.0 – 191.5	Carbonyl	High shift typical of electron-poor heterocyclic aldehydes.
C-3	160.0 – 163.0	Quaternary	Ipso to the aldehyde.
C-5	155.0 – 158.0	CH or C-q	High shift due to C=N character. [1]
C-6	150.0 – 154.0	CH or C-q	

B. Infrared (IR) Spectroscopy

Key functional group stretches confirm the aldehyde and the aromatic triazine core.

- (Carbonyl): 1715 – 1730 cm^{-1} (Strong).[\[1\]](#) Note: If a broad band appears at 3400 cm^{-1} and carbonyl weakens, sample is hydrated.[\[1\]](#)
- (Ring): 1580 – 1600 cm^{-1} (Medium/Strong).[\[1\]](#)
- (Aldehyde): 2850 & 2750 cm^{-1} (Fermi doublet, often weak).[\[1\]](#)

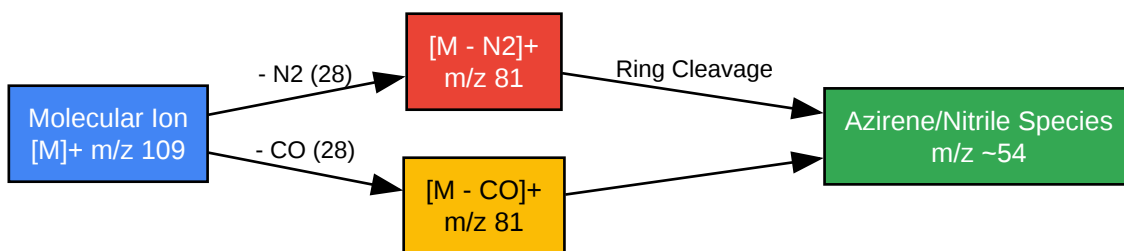
C. Mass Spectrometry (MS) Fragmentation

Ionization Mode: EI (70 eV) or ESI+. Molecular Ion:

109

[\[1\]](#)

Fragmentation Pathway: The 1,2,4-triazine core characteristically undergoes a Retro-Diels-Alder (rDA) type fragmentation, losing a molecule of Nitrogen ([\[1\]](#)).[\[1\]](#)



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Figure 1: Proposed EI-MS fragmentation pathway for 1,2,4-triazine-3-carbaldehyde.[1]

Experimental Protocol: Synthesis & Handling

Since the commercial supply is limited and unstable, in-situ generation or fresh synthesis of the 5,6-dimethyl analog is the standard workflow for verification.[1]

Method: Selenium Dioxide Oxidation of 3-Methyl-1,2,4-Triazines

This protocol converts the stable 3-methyl precursor to the aldehyde.[1]

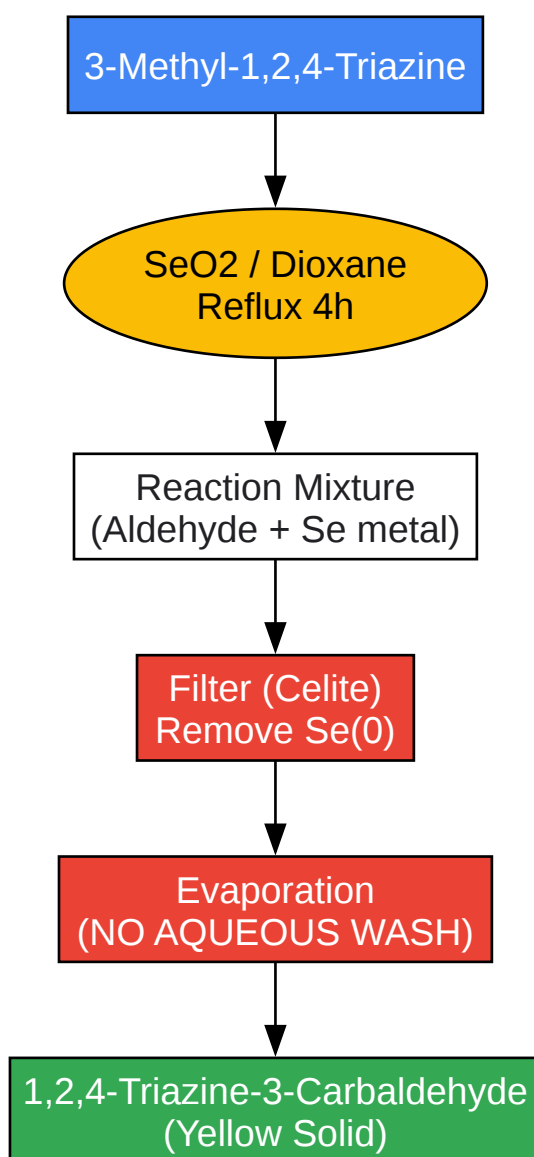
Reagents:

- 3,5,6-Trimethyl-1,2,4-triazine (Precursor)[1]
- Selenium Dioxide ([1])
- Solvent: 1,4-Dioxane (dry)[1]

Step-by-Step Workflow:

- Preparation: Dissolve 3,5,6-trimethyl-1,2,4-triazine (1.0 eq) in 1,4-dioxane.
- Oxidation: Add pulverized (1.2 eq).[1]

- Reflux: Heat to reflux (101°C) for 2–4 hours. Monitor by TLC (the aldehyde is more polar than the methyl precursor).
- Filtration: Cool and filter through a Celite pad to remove black Selenium metal ([1]).
- Isolation: Evaporate solvent under reduced pressure.
 - Critical Step: Do not use water during workup to prevent hydrate formation.[1]
- Purification: Flash chromatography on silica gel (Eluent: DCM/EtOAc).



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Figure 2: Synthesis workflow via SeO₂ oxidation preventing hydration.

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Sources

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- To cite this document: BenchChem. [Spectroscopic Data Guide: 1,2,4-Triazine-3-Carbaldehyde[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3432081/docs#spectroscopic-data-guide-1-2-4-triazine-3-carbaldehyde-1\]](https://www.benchchem.com/product/b3432081/docs#spectroscopic-data-guide-1-2-4-triazine-3-carbaldehyde-1)

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